

# An In-depth Technical Guide to the Physical Properties of Dodecanedioic Acid-d4

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This technical guide provides a detailed overview of the core physical properties of **Dodecanedioic acid-d4** (CAS 97543-02-7), also known as 1,12-Dodecanedioic-2,2,11,11-d4 acid. Due to the limited availability of specific experimental data for this deuterated isotopologue, the physical properties of its non-deuterated counterpart, Dodecanedioic acid (CAS 693-23-2), are provided as a close approximation. This document also outlines standardized experimental protocols for determining these properties and includes visualizations of relevant chemical synthesis and metabolic pathways.

## Core Physical Properties

The introduction of four deuterium atoms in **Dodecanedioic acid-d4** primarily affects its molecular weight. Other physical properties such as melting point, boiling point, and solubility are expected to be very similar to the non-deuterated form.

Property	Value (Dodecanedioic Acid-d4)	Value (Dodecanedioic Acid - for reference)	Citation
CAS Number	97543-02-7	693-23-2	<a href="#">[1]</a>
Molecular Formula	$C_{12}H_{18}D_4O_4$	$C_{12}H_{22}O_4$	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	234.33 g/mol	230.30 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White solid/powder/flake	White solid/powder/flake	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	Not available	127-132 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	Not available	245 °C at 10 mmHg	<a href="#">[7]</a> <a href="#">[10]</a>
Water Solubility	Not available	< 0.1 g/L (20 °C)	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Solubility in Organic Solvents	Not available	Soluble in hot toluene, alcohol, and hot acetic acid.	<a href="#">[6]</a> <a href="#">[12]</a>

Note: The physical properties of melting point, boiling point, and solubility for **Dodecanedioic acid-d4** are not readily available in published literature. The values presented for the non-deuterated Dodecanedioic acid serve as a reliable estimate.

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of dicarboxylic acids like **Dodecanedioic acid-d4**.

### Melting Point Determination (Capillary Method)

This method is a standard technique for determining the melting point of a crystalline solid.

#### Materials:

- Melting point apparatus with a heating block and thermometer/temperature probe

- Capillary tubes (sealed at one end)
- Sample of **Dodecanedioic acid-d4**
- Mortar and pestle

**Procedure:**

- Ensure the **Dodecanedioic acid-d4** sample is completely dry and finely powdered using a mortar and pestle.
- Pack the dry sample into a capillary tube by tapping the open end into the powder. The packed sample height should be 2-3 mm.
- Compact the sample at the bottom of the tube by tapping the sealed end on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the last crystal melts (the completion of melting). The range between these two temperatures is the melting point range.

## Boiling Point Determination (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid. For a solid like Dodecanedioic acid, a high-boiling point solvent in which it is soluble would be required, or the measurement would be performed under vacuum. The following is a general procedure for a liquid.

**Materials:**

- Thiele tube

- High-boiling point mineral oil
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Sample of the liquid to be tested
- Bunsen burner or other heat source

**Procedure:**

- Fill the Thiele tube with mineral oil to a level above the side arm.
- Add a small amount of the liquid sample into the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into the Thiele tube, with the thermometer bulb and sample below the oil level.
- Gently heat the side arm of the Thiele tube. This will create convection currents that ensure uniform heating of the oil.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

## Solubility Determination (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a compound in a specific solvent.

### Materials:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC, GC-MS)
- **Dodecanedioic acid-d4**
- Chosen solvent

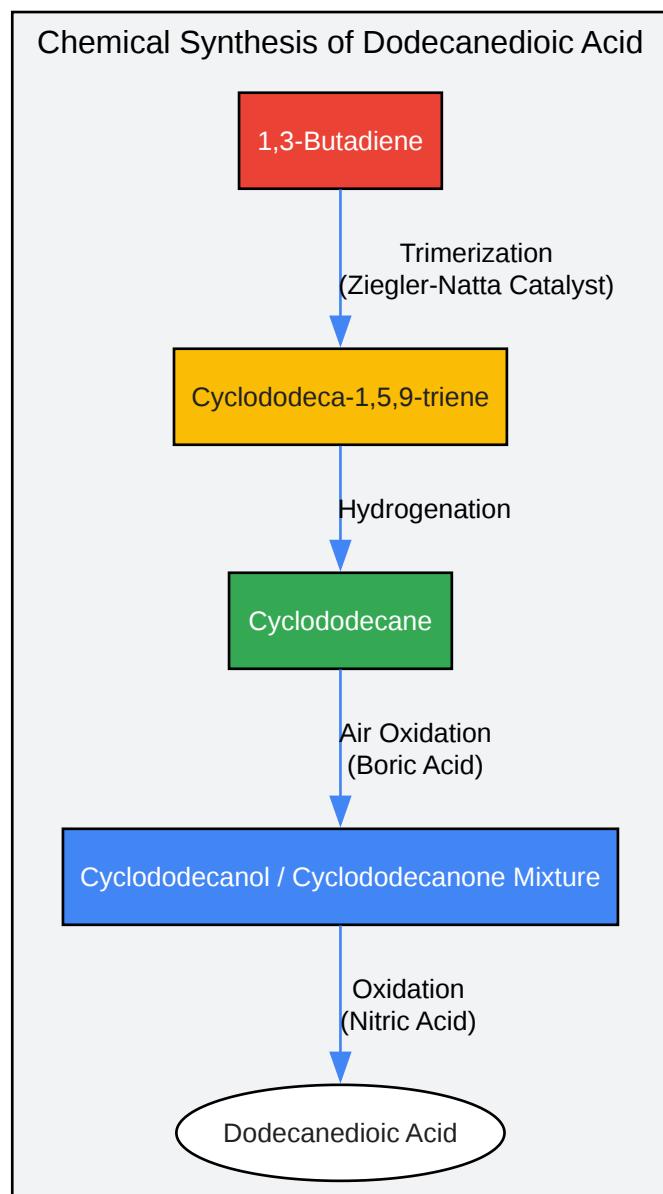
### Procedure:

- Add an excess amount of **Dodecanedioic acid-d4** to a vial. The excess solid is necessary to ensure that a saturated solution is formed.
- Add a known volume of the desired solvent to the vial.
- Seal the vial tightly and place it in a constant temperature shaker bath.
- Agitate the mixture for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.
- After the equilibration period, remove the vial and allow the undissolved solid to settle. Centrifugation can be used to facilitate the separation of the solid and liquid phases.
- Carefully withdraw a known volume of the clear supernatant (the saturated solution).

- Dilute the supernatant with a known volume of the solvent to a concentration that is within the linear range of the analytical method to be used.
- Quantify the concentration of **Dodecanedioic acid-d4** in the diluted solution using a calibrated analytical method.
- Calculate the original concentration of the saturated solution to determine the solubility at the specified temperature.

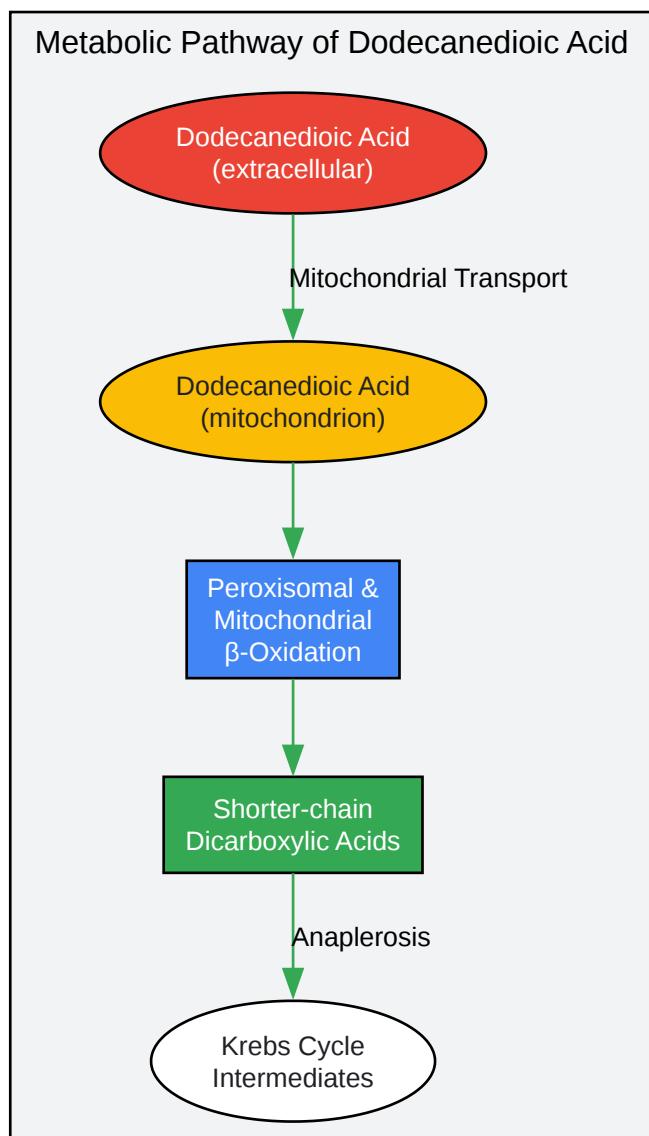
## Visualizations

The following diagrams, created using the DOT language, illustrate a common chemical synthesis route for Dodecanedioic acid and its entry into a key metabolic pathway.



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A simplified workflow for the chemical synthesis of Dodecanedioic acid.



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